

# Boiling Point of 4,4-Diethyl-2,2-dimethylhexane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Diethyl-2,2-dimethylhexane

Cat. No.: B14559871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the boiling point of the branched alkane **4,4-diethyl-2,2-dimethylhexane**. This document summarizes its physical properties, details experimental protocols for boiling point determination, and presents a logical workflow for this analytical procedure.

## Physicochemical Data of 4,4-Diethyl-2,2-dimethylhexane

The boiling point of a compound is a critical physical property that provides insights into its volatility and the strength of its intermolecular forces. For **4,4-diethyl-2,2-dimethylhexane**, a C<sub>12</sub>H<sub>26</sub> isomer, the boiling point is influenced by its significant branching, which affects its molecular surface area and van der Waals interactions.

Property	Value	Source
Boiling Point	Estimated between 180°C to 190°C	Benchchem[1]
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	PubChem[2]
Molecular Weight	170.33 g/mol	PubChem[2]
CAS Number	62184-89-8	PubChem[2]

# Experimental Protocols for Boiling Point Determination

The determination of a liquid's boiling point is a fundamental laboratory procedure. Several methods are available, with the choice often depending on the quantity of the substance available. For a compound like **4,4-diethyl-2,2-dimethylhexane**, micro-scale methods are often preferred to minimize sample usage.

## Micro-Boiling Point Determination using the Siwoloboff Method

This method is a reliable technique for determining the boiling point of a small quantity of liquid.

### Materials:

- Sample of **4,4-diethyl-2,2-dimethylhexane**
- Capillary tube (sealed at one end)
- Fusion tube (or small test tube)
- Thermometer
- Heating apparatus (e.g., oil bath or a melting point apparatus with a heating block)
- Rubber band or wire for attaching the fusion tube to the thermometer

### Procedure:

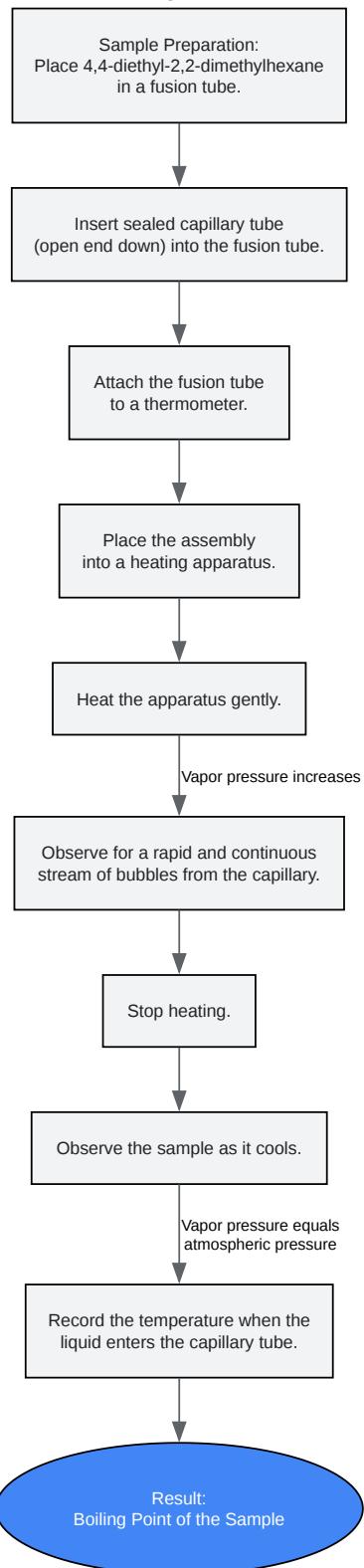
- Sample Preparation: A small amount of **4,4-diethyl-2,2-dimethylhexane** is introduced into the fusion tube.
- Capillary Tube Insertion: The capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the sample.
- Apparatus Assembly: The fusion tube is attached to the thermometer using a rubber band or wire, ensuring that the sample is level with the thermometer bulb.

- Heating: The assembly is then immersed in a heating bath (e.g., mineral oil) or placed in the heating block of a melting point apparatus.
- Observation: The apparatus is heated gently. As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube. This is due to the expansion of the air trapped inside and the increasing vapor pressure of the sample.
- Boiling Point Identification: The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is discontinued.
- Reading the Boiling Point: As the apparatus cools, the stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **4,4-diethyl-2,2-dimethylhexane** using a micro-scale method.

## Workflow for Boiling Point Determination

[Click to download full resolution via product page](#)**Caption: Workflow for the determination of the boiling point of 4,4-diethyl-2,2-dimethylhexane.**

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4,4-Diethyl-2,2-dimethylhexane | 62184-89-8 | Benchchem [benchchem.com]
- 2. 4,4-Diethyl-2,2-dimethylhexane | C12H26 | CID 53428785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boiling Point of 4,4-Diethyl-2,2-dimethylhexane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14559871#boiling-point-of-4-4-diethyl-2-2-dimethylhexane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

